

CAS number and molecular weight of magnesium perchlorate

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Compound of Interest

Compound Name: Magnesium perchlorate

Cat. No.: B156115

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An In-depth Technical Guide to Magnesium Perchlorate

For Researchers, Scientists, and Drug Development Professionals

This guide provides essential technical data and protocols relevant to the handling and use of **magnesium perchlorate** in a research environment.

Core Properties of Magnesium Perchlorate

Magnesium perchlorate, sold under trade names like Anhydron, is an inorganic salt with the chemical formula $\text{Mg}(\text{ClO}_4)_2$ ^{[1][2]}. It is a powerful oxidizing agent and is recognized for its exceptional capacity as a drying agent for gas analysis^{[1][2]}.

The quantitative properties of **magnesium perchlorate** are summarized below.

Property	Value	References
CAS Number	10034-81-8	[1][3][4]
Molecular Weight	223.21 g/mol	[1]
Molecular Formula	Mg(ClO ₄) ₂	[1]
Appearance	White crystalline solid	[5]
Melting Point	251 °C (decomposes)	[2][4]
Density	2.21 g/cm ³	[4]
Solubility in Water	Highly soluble	[2][4]

Experimental Protocols

Due to its properties as a superior desiccant, a primary application of **magnesium perchlorate** in research is for the intensive drying of gas streams[2][6].

This protocol details the methodology for removing moisture from a gas stream using anhydrous **magnesium perchlorate**.

Objective: To dry a gas to a very low residual water content.[7]

Materials:

- Anhydrous **magnesium perchlorate** (granular)
- Drying tube or packed column
- Glass wool
- Gas source with regulator
- Flow meter
- Hygrometer (to measure final moisture content)

Methodology:

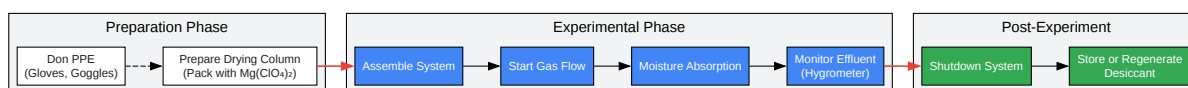
- Safety Precautions: Due to its hazardous nature as a strong oxidizer, **magnesium perchlorate** must be handled with appropriate personal protective equipment (PPE), including a lab coat, gloves, and safety goggles.^{[8][9]} All handling should occur within a fume hood to prevent inhalation of dust.^[6] Avoid contact with combustible and organic materials.^{[4][9][10]}
- Column Preparation:
 - Insert a plug of glass wool into the bottom of the drying tube.
 - Carefully add the anhydrous **magnesium perchlorate** granules into the tube. Tap the tube gently to ensure even packing, which helps prevent the formation of channels that would allow gas to bypass the desiccant.^[7]
 - Place a second plug of glass wool on top of the desiccant bed. This prevents the solid particles from being carried out by the gas flow.^[7]
- System Assembly:
 - Connect the gas source outlet to the inlet of the prepared drying column.
 - Connect the outlet of the column to a flow meter to monitor the gas flow rate.
 - Connect the flow meter outlet to a hygrometer to measure the moisture content of the dried gas.^[7]
- Drying Process:
 - Using the regulator, set the desired flow rate for the gas.
 - Allow the gas to pass through the packed column. The **magnesium perchlorate** will absorb the moisture from the gas stream.^[7]
 - Monitor the hygrometer to confirm the desired level of dryness is achieved.
- Shutdown and Storage:
 - When the process is complete, shut off the gas supply.

- The column should be disconnected and sealed to prevent the desiccant from absorbing atmospheric moisture.
- Store **magnesium perchlorate** in a tightly closed container in a cool, dry, well-ventilated area away from incompatible substances.[9][11]

Regeneration: The desiccant can be regenerated by carefully heating it to 220 °C under a vacuum to remove the absorbed water.[2][7]

Visualized Workflow

The following diagram illustrates the logical workflow for the gas drying experiment described above.



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